

Application Note: Magnetic Separation Protocols for the Beneficiation of Fine-Grained Taconite

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Compound of Interest

Compound Name: *taconite*

Cat. No.: *B1172097*

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Audience: Researchers, scientists, and materials processing professionals.

Introduction: **Taconite** is a low-grade, hard, and fine-grained iron ore, primarily composed of magnetite (Fe_3O_4) and hematite (Fe_2O_3) interlayered with silica (quartz) and other gangue minerals. The iron content in raw **taconite** typically ranges from 30% to 35%. To upgrade this ore into a valuable concentrate suitable for steel production, a multi-stage process involving crushing, grinding, and magnetic separation is employed. This application note provides detailed protocols for the magnetic separation of fine-grained **taconite**, focusing on liberating and concentrating the iron-bearing minerals.

The fundamental principle of this process relies on the magnetic properties of magnetite. After the **taconite** rock is ground to a fine powder to liberate the iron mineral particles from the silica matrix, strong magnets are used to separate the valuable magnetite. The resulting iron concentrate is then formed into pellets containing approximately 65% iron, which serve as the primary raw material for blast furnaces in steelmaking.

Process Overview & Key Data

The overall process transforms low-grade **taconite** ore into high-grade iron pellets. The efficiency of this transformation is measured by the final iron concentration and the recovery of magnetic iron.

Table 1: Typical **Taconite** Ore and Concentrate Specifications

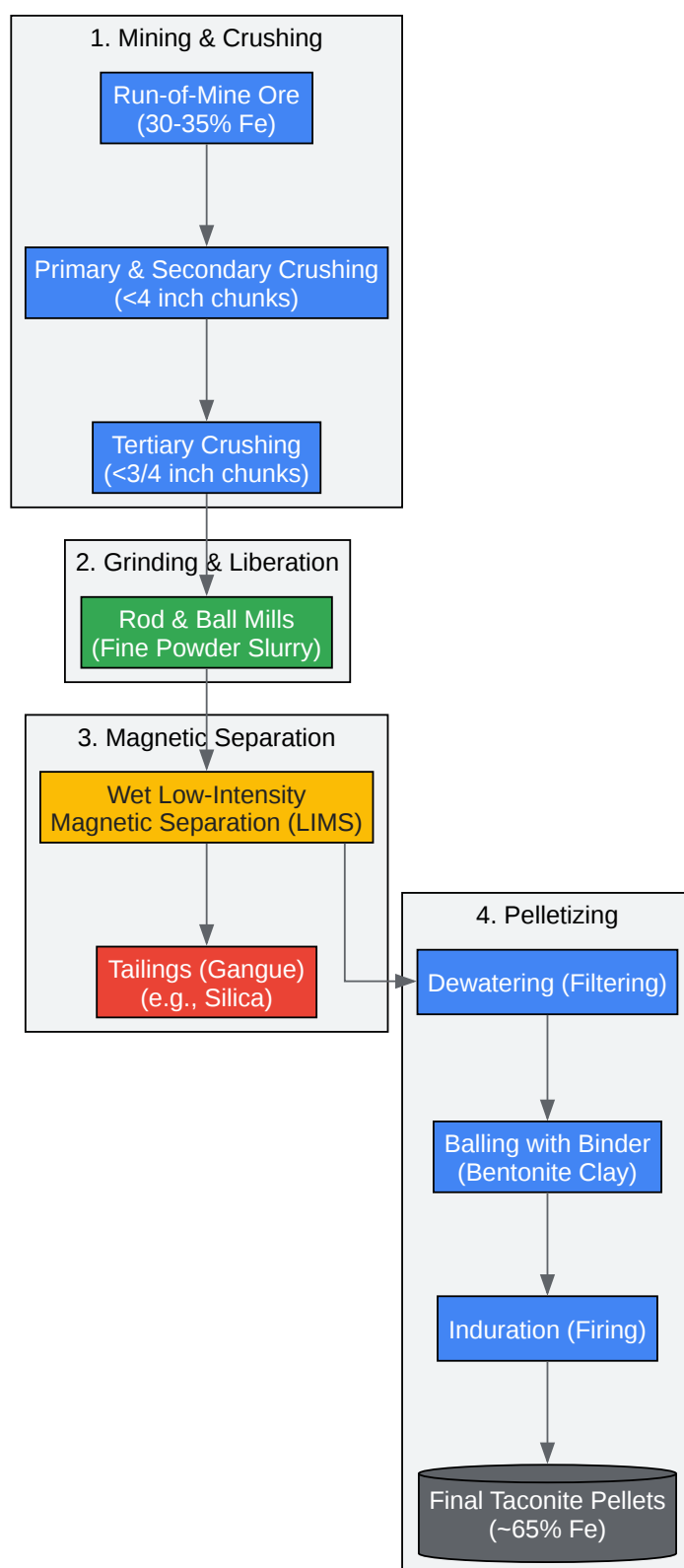
Parameter	Crude Taconite Ore	Final Iron Concentrate (Pre-Pelletizing)	Final Taconite Pellets
Total Iron Content	30-35%	~62.5-66%	~65%
Magnetic Iron (MagFe)	~20%	-	-
Silica (SiO ₂) Content	~45%	~4.5%	-
Typical Particle Size	Boulders / Crushed Chunks	Fine Powder (<0.044 mm or -325 mesh)	~10 mm diameter balls

Table 2: Example Metallurgical Performance

Metric	Value	Reference
Weight Recovery (WtRec)	~27%	
Magnetic Iron Recovery	~79% (for specific low-grade cobbing)	

Experimental Workflows & Logical Diagrams

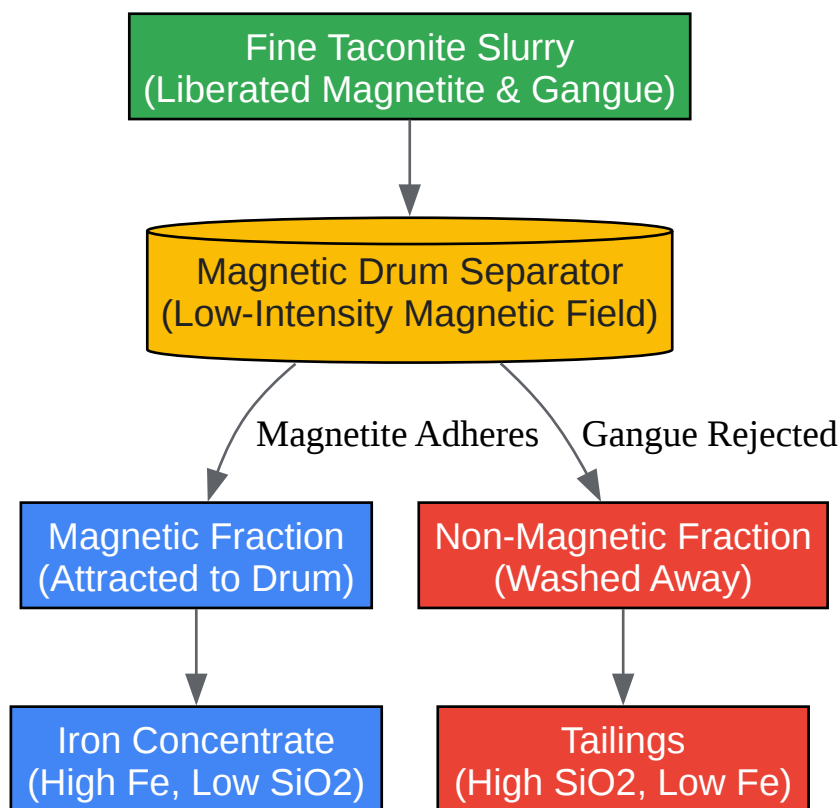
The beneficiation of **taconite** follows a sequential workflow designed to progressively reduce particle size and separate iron minerals from gangue.



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Caption: General workflow for **taconite** ore processing.

The core of the process is magnetic separation, where the slurry is processed to isolate the iron-rich particles.



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Caption: Logic of wet low-intensity magnetic separation.

Detailed Experimental Protocols

Protocol 1: Ore Preparation - Crushing and Grinding

This protocol describes the reduction of coarse **taconite** ore to a fine powder to ensure the liberation of magnetite particles from the silicate gangue.

Methodology:

- **Primary and Secondary Crushing:** Start with run-of-mine **taconite** ore. Process the ore through primary and secondary coarse crushers to reduce the size to chunks less than 4 inches in diameter.

- Tertiary Crushing: Further reduce the ore size to less than 3/4 of an inch using tertiary crushers. This step prepares the ore for efficient grinding.
- Grinding to Slurry: Mix the crushed ore with water and feed it into rotating grinding mills (e.g., rod and ball mills).
- Particle Size Control: Operate the mills until the ore is ground to a fine powder, typically with a particle size of less than 0.044 mm (passing through a 325-mesh screen). This fine grinding is critical for liberating the individual mineral grains. The output is a slurry of finely ground **taconite** in water.

Protocol 2: Wet Low-Intensity Magnetic Separation (LIMS)

This is the primary method for concentrating the strongly magnetic magnetite from the prepared slurry. Most commercial plants working with Mesabi Range **taconite** utilize wet magnetic separation.

Methodology:

- Slurry Feed: Pump the finely ground **taconite** slurry into the tank of a wet low-intensity magnetic separator, such as a drum separator.
- Magnetic Separation: As the slurry passes through the separator, a magnetic field (typically 1,000-3,000 gauss for low-intensity units) is applied. The ferromagnetic magnetite particles are attracted to and held by the magnetic surface of the rotating drum.
- Gangue Rejection: The non-magnetic gangue minerals (primarily silica) are not attracted by the magnetic field and are washed away into a tailings stream.
- Concentrate Collection: The captured magnetite concentrate is carried by the rotating drum out of the magnetic field, where it is washed off and collected.
- Multi-Stage Processing: To improve purity and recovery, process the material through multiple stages of magnetic separation. The tailings from the initial stage may be re-processed, and the concentrate may be passed through cleaner stages to further reduce silica content.

Protocol 3: Wet High-Intensity Magnetic Separation (WHIMS) for Oxidized **Taconite**

For **taconites** containing weakly magnetic iron minerals like hematite or goethite (often found in oxidized **taconites**), WHIMS is required. These separators use powerful electromagnets to generate much stronger fields (>10,000 gauss).

Methodology:

- **Feed Preparation:** Ensure the ore is ground sufficiently to liberate the weakly magnetic iron minerals (e.g., 90% passing 400 mesh).
- **WHIMS Operation:** Feed the slurry into a WHIMS unit. These separators use a matrix of steel wool, expanded metal, or spheres to create high-gradient magnetic fields.
- **Particle Capture:** As the slurry flows through the energized matrix, both strongly and weakly magnetic particles are captured at the high-gradient points.
- **Gangue Flushing:** Non-magnetic particles pass through the matrix and are discharged as tailings.
- **Concentrate Recovery:** Periodically, the magnetic field is turned off (or the matrix is moved out of the field), and the captured magnetic concentrate is flushed out with water.

Protocol 4: Concentrate Dewatering and Pelletizing

The final step is to convert the wet, powdered iron concentrate into durable pellets for transport and use in steel mills.

Methodology:

- **Dewatering:** Pump the concentrate slurry to disk filters to remove the majority of the water, producing a filter cake with optimal moisture content for balling.
- **Binder Addition:** Mix the dewatered concentrate with a binder, typically bentonite clay, and a fluxing agent like limestone.
- **Balling:** Feed the mixture into large, rotating cylinders or balling drums. The rolling action causes the fine powder to agglomerate into marble-sized balls, known as "green pellets".

- **Induration (Firing):** Transfer the green pellets to a kiln and fire them at very high temperatures (e.g., 3,000°F). This heating process hardens the pellets, making them durable for handling and transport. During firing, magnetite (Fe_3O_4) oxidizes to hematite (Fe_2O_3) in an exothermic reaction, which helps reduce energy costs.
- **Cooling and Screening:** Cool the hardened pellets and screen them to ensure a uniform size before storage and shipment.
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